

# A Comparative Guide to Cross-Resistance Between Benthiavalicarb and Other Fungicides

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## Compound of Interest

Compound Name: *Benthiavalicarb*

Cat. No.: *B1259727*

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This guide provides a comprehensive comparison of **benthiavalicarb**'s cross-resistance profile with other key fungicides, supported by experimental data. The information is intended to assist researchers in understanding the resistance landscape and in developing effective disease management strategies.

## Introduction to Benthiavalicarb and Fungicide Resistance

**Benthiavalicarb** is a fungicide belonging to the carboxylic acid amide (CAA) group, classified under FRAC Code 40. Its mode of action involves the inhibition of cellulose synthase, a crucial enzyme for cell wall development in oomycete pathogens. The emergence of fungicide resistance is a significant threat to effective disease control. Cross-resistance, where resistance to one fungicide confers resistance to others, is a critical consideration in fungicide selection and rotation programs. This guide focuses on the cross-resistance patterns observed between **benthiavalicarb** and other fungicides, particularly within the CAA group.

## Cross-Resistance Profile of Benthiavalicarb

Studies have demonstrated a high level of cross-resistance among fungicides within the CAA group. This means that pathogen populations resistant to one CAA fungicide are likely to exhibit reduced sensitivity to other fungicides in the same group, including **benthiavalicarb**.

## Quantitative Data on Fungicide Sensitivity

The following tables summarize the 50% effective concentration (EC50) values for **benthiavalicarb** and other fungicides against various oomycete pathogens. It is important to note that these values are derived from different studies and methodologies, and direct comparisons should be made with caution.

Table 1: EC50 Values (µg/mL) of CAA Fungicides against *Plasmopara viticola*

Fungicide	Chemical Group	Baseline Mean EC50 (Sensitive Isolates)	Reference
Benthiavalicarb-isopropyl	Valinamide Carbamate	0.604 ± 0.215	<a href="#">[1]</a>
Iprovalicarb	Valinamide Carbamate	Not explicitly found in a comparative table	
Dimethomorph	Cinnamic Acid Amide	Not explicitly found in a comparative table	
Mandipropamid	Mandelic Acid Amide	Not explicitly found in a comparative table	

Note: A study on 105 *Plasmopara viticola* isolates determined the baseline sensitivity for **benthiavalicarb-isopropyl**. The same study found no cross-resistance between **benthiavalicarb-isopropyl**, fluxapyroxad, ametoctradin, and famoxadone.[\[1\]](#)

Table 2: EC50 Values (µg/mL) of Fungicides against *Phytophthora infestans*

Fungicide	Chemical Group	EC50 Range (Sensitive Isolates)	Reference
Benthiavalicarb	Valinamide Carbamate	Not explicitly found in a comparative table	
Dimethomorph	Cinnamic Acid Amide	0.086 - 0.218	[2]
Mandipropamid	Mandelic Acid Amide	0.008 - 0.037	[2]
Mefenoxam (Metalaxyl-M)	Phenylamide	0.02 - 2.98 (for Mandipropamid sensitive isolates)	[3]

Note: The data for dimethomorph and mandipropamid are from a study on Brazilian isolates of *Phytophthora infestans*. [2] The mefenoxam data is from a study on Israeli and European isolates. [3]

Table 3: Cross-Resistance between Iprovalicarb and Other Fungicides against *Phytophthora capsici*

Fungicide	Chemical Group	EC50 (µg/mL) - Sensitive Isolate (PC-4)	EC50 (µg/mL) - Resistant Isolate (R-1)	Resistance Factor (RF)*
Iprovalicarb	Valinamide Carbamate	0.28	>100	>357
Flumorph	Cinnamic Acid Amide	0.12	2.54	21.2
Dimethomorph	Cinnamic Acid Amide	0.15	3.87	25.8
Mandipropamid	Mandelic Acid Amide	0.04	>100	>2500
Metalaxyl	Phenylamide	0.02	0.02	1.0
Azoxystrobin	Quinone outside Inhibitor (QoI)	0.08	0.09	1.1

Resistance Factor (RF) is calculated as the EC50 of the resistant isolate divided by the EC50 of the sensitive isolate.<sup>[4]</sup>

## Experimental Protocols

### Mycelial Growth Inhibition Assay (for EC50 Determination)

This protocol is a standard method for determining the in vitro sensitivity of a fungal or oomycete pathogen to a fungicide.

#### 1. Isolate Preparation:

- The pathogen is cultured on a suitable agar medium (e.g., V8 juice agar for *Phytophthora* spp.) to obtain actively growing mycelium.

#### 2. Fungicide Stock and Working Solutions:

- A stock solution of the fungicide is prepared in an appropriate solvent (e.g., dimethyl sulfoxide - DMSO).
- Serial dilutions are made to create a range of working concentrations.

#### 3. Preparation of Fungicide-Amended Media:

- The fungicide working solutions are added to the molten agar medium after autoclaving and cooling to approximately 45-50°C.
- The final concentrations should bracket the expected EC50 value. A control medium with only the solvent is also prepared.
- The amended agar is poured into sterile Petri dishes.

#### 4. Inoculation:

- Mycelial plugs (typically 5-7 mm in diameter) are taken from the margin of an actively growing colony of the pathogen.
- A single plug is placed at the center of each fungicide-amended and control plate.

#### 5. Incubation:

- The inoculated plates are incubated in the dark at the optimal growth temperature for the pathogen (e.g., 20-25°C).

#### 6. Data Collection and Analysis:

- The colony diameter is measured in two perpendicular directions at regular intervals until the mycelium on the control plate reaches the edge of the dish.
- The percentage of mycelial growth inhibition is calculated for each fungicide concentration relative to the control.
- The EC50 value is determined by probit analysis or by plotting the percentage of inhibition against the logarithm of the fungicide concentration.

## Leaf Disc Assay (for *Plasmopara viticola*)

This in vivo method is commonly used for obligate biotrophs like *Plasmopara viticola*.

#### 1. Plant Material:

- Young, fully expanded leaves from susceptible grapevine cultivars are used.

#### 2. Fungicide Application:

- Leaf discs (typically 1-2 cm in diameter) are punched from the leaves.
- The discs are floated, adaxial side up, on aqueous solutions containing a range of fungicide concentrations in multi-well plates or Petri dishes. Control discs are floated on water with the corresponding solvent concentration.

#### 3. Inoculation:

- A suspension of *P. viticola* sporangia is prepared in sterile distilled water.
- A droplet of the sporangial suspension is placed on the center of each leaf disc.

#### 4. Incubation:

- The plates are incubated under conditions of high humidity and controlled temperature and light to allow for infection and disease development.

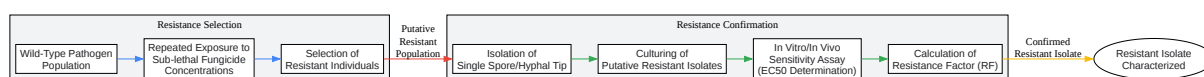
#### 5. Disease Assessment:

- After a set incubation period (e.g., 5-7 days), the percentage of the leaf disc area covered by sporulation is visually assessed.
- The percentage of disease inhibition is calculated for each fungicide concentration relative to the control.
- The EC50 value is determined as described for the mycelial growth inhibition assay.

## Signaling Pathways and Experimental Workflows

### Fungicide Resistance Selection and Confirmation Workflow

The following diagram illustrates a typical workflow for selecting for fungicide resistance in a pathogen population and confirming the resistance profile.

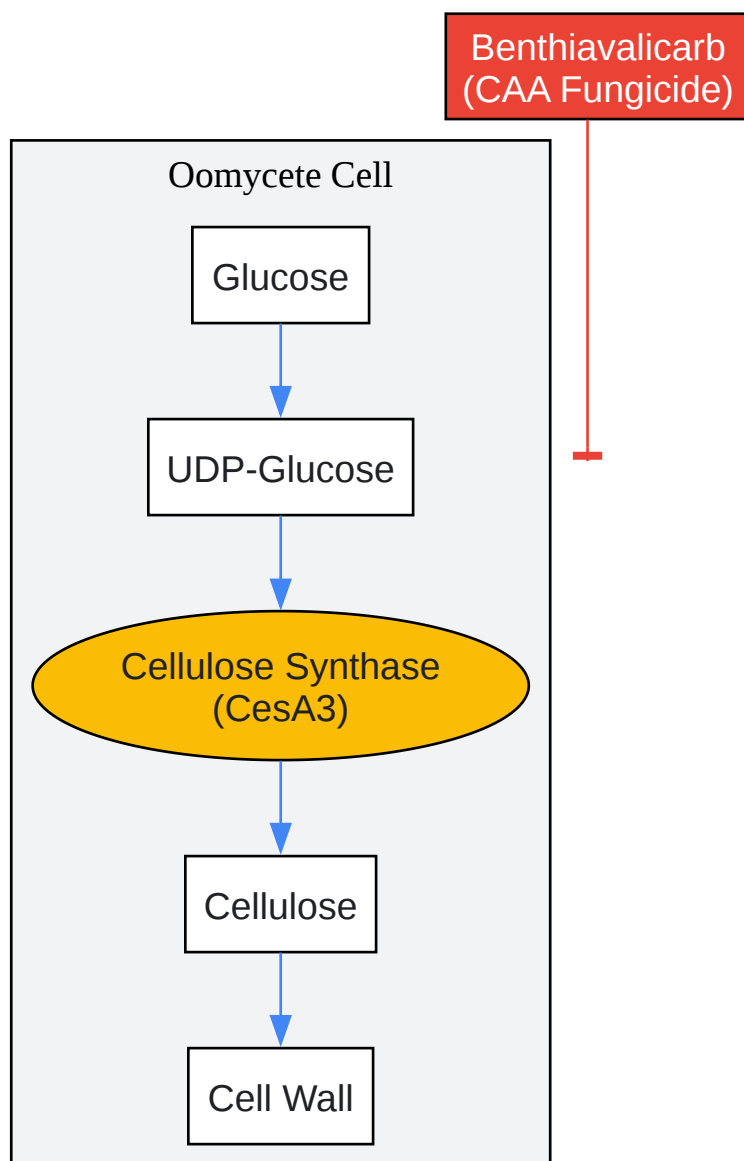


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Caption: Workflow for selecting and confirming fungicide resistance.

## Proposed Mode of Action of CAA Fungicides

The diagram below illustrates the proposed mechanism of action for Carboxylic Acid Amide (CAA) fungicides, including **benthiavalicarb**.



Disruption of Cell Wall Synthesis

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Caption: Proposed inhibition of cellulose synthesis by CAA fungicides.

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## References

- 1. Details for: Sensitivity, resistance stability, and cross-resistance of *Plasmopara viticola* to four different fungicides › Midlands State University Library catalog [koha.library.msu.ac.zw:8000]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
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